

# Fluorescent Brightener 85 chemical structure and properties

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## Compound of Interest

Compound Name: Fluorescent Brightener 85

Cat. No.: B038868

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## An In-depth Technical Guide to Fluorescent Brightener 85

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and applications of **Fluorescent Brightener 85** (FBA 85), a prominent member of the stilbene class of optical brightening agents.

## Chemical Identity and Structure

**Fluorescent Brightener 85** is a complex organic molecule renowned for its ability to absorb ultraviolet light and re-emit it as visible blue light, thereby imparting a brighter, whiter appearance to various materials.<sup>[1][2]</sup> Its chemical identity is well-established, and its structure is characterized by a central stilbene backbone functionalized with triazine and aniline moieties.

Chemical Structure:

The chemical structure of **Fluorescent Brightener 85** is that of a disodium salt of 4,4'-bis[(4-anilino-6-hydroxyethylamino-1,3,5-triazin-2-yl)amino]stilbene-2,2'-disulfonate.<sup>[2][3]</sup>

Molecular Formula:  $C_{36}H_{34}N_{12}Na_2O_8S_2$ <sup>[2][3]</sup>

Molecular Weight: 872.84 g/mol <sup>[3]</sup>

CAS Number: 12224-06-5[2][3]

IUPAC Name: disodium;5-[[4-anilino-6-(2-hydroxyethylamino)-1,3,5-triazin-2-yl]amino]-2-[(E)-2-[4-[[4-anilino-6-(2-hydroxyethylamino)-1,3,5-triazin-2-yl]amino]-2-sulfonatophenyl]ethenyl]benzenesulfonate

Synonyms: Optical Brightener VBL, C.I. **Fluorescent Brightener 85**, Disodium 4,4'-bis[[4-anilino-6-hydroxyethylamino-1,3,5-triazin-2-yl]amino]stilbene-2,2'-disulphonate[2][3]

## Physicochemical and Spectroscopic Properties

**Fluorescent Brightener 85** exhibits properties that are fundamental to its function as an optical brightener. It is typically supplied as a light yellow powder and is soluble in water.[4]

### Spectroscopic Properties

The key to FBA 85's efficacy lies in its absorption and emission characteristics. As a stilbene-based brightener, it absorbs light in the near-ultraviolet region of the electromagnetic spectrum and re-emits it in the blue region of the visible spectrum. This fluorescence counteracts the natural yellow cast of many materials, resulting in a visually whiter appearance.

Property	Value
Absorption Maximum ( $\lambda_{\text{max}}$ )	348-352 nm (Typical for triazine-stilbene derivatives)[3]
Emission Maximum ( $\lambda_{\text{em}}$ )	~420-470 nm (Typical for stilbene-based brighteners)
Quantum Yield ( $\Phi$ )	0.82-0.91 (Typical for 4,4'-diaminostilbene-2,2'-disulfonic acid derivatives)[3]

### Photostability

A critical property for a fluorescent brightener is its stability upon exposure to light. Stilbene-based brighteners, including FBA 85, can undergo photo-isomerization from the fluorescent trans-isomer to the non-fluorescent cis-isomer upon prolonged UV exposure, which can lead to a reduction in brightening efficiency. They can also be susceptible to photodegradation.

# Synthesis and Mechanism of Action

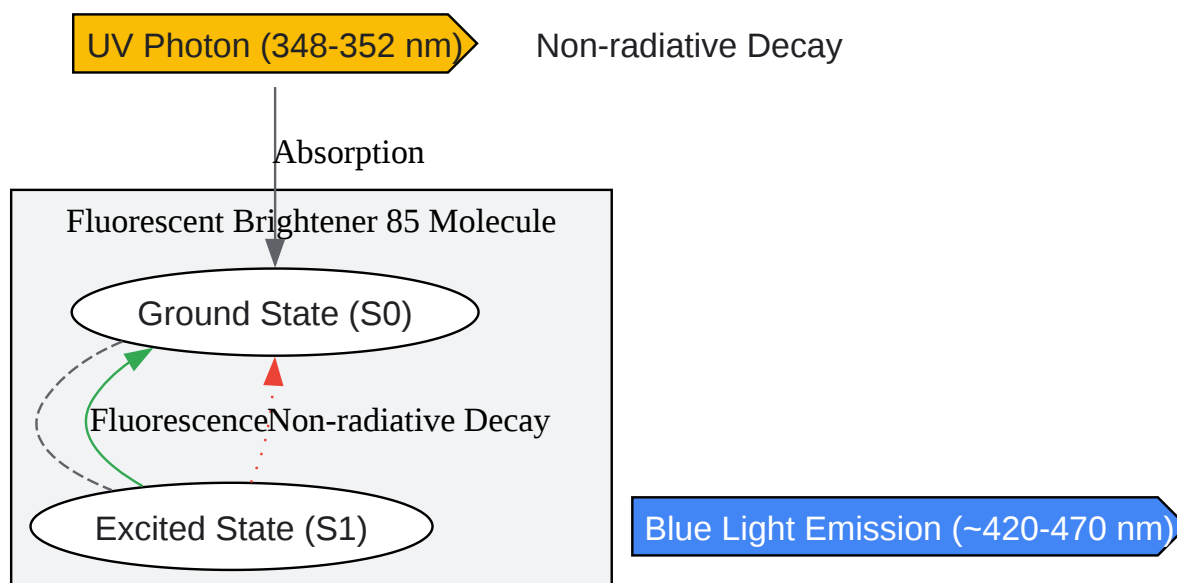
## Synthesis Pathway

The synthesis of **Fluorescent Brightener 85** is a multi-step process that typically begins with the reaction of 4,4'-diaminostilbene-2,2'-disulfonic acid with cyanuric chloride. This is followed by sequential nucleophilic substitution reactions with aniline and then 2-aminoethanol.

Caption: Synthesis of **Fluorescent Brightener 85**.

## Mechanism of Action

The whitening effect of **Fluorescent Brightener 85** is a photophysical process. The molecule absorbs high-energy photons in the UV-A range of the electromagnetic spectrum, causing an electronic transition to an excited singlet state. The molecule then undergoes rapid vibrational relaxation to the lowest vibrational level of the excited state before returning to the ground state via the emission of a lower-energy photon, which corresponds to blue light in the visible spectrum.



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Caption: Mechanism of Fluorescence for FBA 85.

## Experimental Protocols

### High-Performance Liquid Chromatography (HPLC) Analysis

The quantification and identification of **Fluorescent Brightener 85** in various matrices can be achieved using reverse-phase HPLC coupled with a fluorescence or diode array detector.

Methodology:

- Sample Preparation:
  - For solid samples (e.g., textiles, paper), extract a known weight of the material with a suitable solvent mixture, such as 30% N,N-dimethylformamide in water, using ultrasonication.
  - Filter the extract through a 0.45 µm syringe filter prior to injection.
  - For liquid samples (e.g., detergents), dilute an aliquot with the mobile phase.
- Chromatographic Conditions:
  - Column: A C18 or Phenyl-Hexyl column is typically used (e.g., 4.6 x 150 mm, 4 µm).
  - Mobile Phase: A gradient elution is often employed using a mixture of an aqueous buffer (e.g., 10 mM ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol).
  - Flow Rate: Typically 1.0 mL/min.
  - Injection Volume: 10-20 µL.
- Detection:
  - Fluorescence Detector: Excitation wavelength set near the absorption maximum (e.g., 350 nm) and emission wavelength monitored at the fluorescence maximum (e.g., 430 nm).
  - Diode Array Detector (DAD): Allows for the acquisition of the full UV-Vis spectrum for peak identification.

- Quantification:
  - Prepare a calibration curve using certified reference standards of **Fluorescent Brightener 85** at known concentrations.
  - Quantify the amount of FBA 85 in the sample by comparing its peak area to the calibration curve.

## Measurement of Whitening Effect on Textiles

The efficacy of **Fluorescent Brightener 85** on a substrate like cotton is quantified by measuring the change in whiteness. This is typically done using a spectrophotometer and calculating the CIE Whiteness Index.

Methodology:

- Substrate Preparation:
  - Treat a standard textile substrate (e.g., desized, scoured, and bleached cotton fabric) with a known concentration of **Fluorescent Brightener 85** in an aqueous solution. The application can be done via an exhaustion or padding method.
  - Ensure even application and proper drying of the treated fabric.
- Instrumentation:
  - A calibrated spectrophotometer with a D65 standard illuminant source is required. The instrument should be capable of measuring reflectance in both the UV-included and UV-excluded modes.
- Measurement Procedure:
  - Calibrate the spectrophotometer according to the manufacturer's instructions.
  - Measure the spectral reflectance of the treated and untreated (control) fabric samples.
  - The measurements should be taken at multiple locations on each sample to ensure an average and representative reading.

- Data Analysis:
  - Using the spectral reflectance data, calculate the tristimulus values (X, Y, Z).
  - Calculate the CIE Whiteness Index (WIC) using the following formula for the D65 illuminant and 10° observer:
    - $WIC = Y + 800(x_n - x) + 1700(y_n - y)$
    - Where Y, x, and y are the tristimulus value and chromaticity coordinates of the sample, and  $x_n$  and  $y_n$  are the chromaticity coordinates of the perfect diffuser.

## Applications

**Fluorescent Brightener 85** is widely used across several industries due to its effectiveness and versatility.

- Textile Industry: It is applied to natural and synthetic fibers, particularly cotton, to enhance their whiteness and brightness.
- Detergent Industry: FBA 85 is a common additive in laundry detergents to counteract the yellowing of fabrics over time and maintain their white appearance.[2]
- Paper Industry: It is used in the manufacturing of high-quality paper to improve its brightness and whiteness.
- Plastics and Polymers: FBA 85 can be incorporated into various plastics to improve their optical properties.
- Cosmetics: In some cosmetic formulations, it is used as a color-correcting or whitening additive.[5]

## Environmental and Safety Considerations

While generally considered to have low toxicity, the environmental fate of **Fluorescent Brightener 85** is a subject of ongoing research. Due to its widespread use, it can be released into aquatic environments through wastewater. While it can undergo photodegradation, its persistence and potential for bioaccumulation are areas of environmental assessment.

Standard safety precautions should be followed when handling the pure compound in an industrial or laboratory setting.

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